

# Application Notes and Protocols for Lysipressin Acetate Solution in Cell Culture

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## Compound of Interest

Compound Name: *Lysipressin acetate*

Cat. No.: *B3029928*

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## Introduction

Lysipressin, also known as [Lys8]-Vasopressin, is the porcine form of the antidiuretic hormone. [1][2][3] It is a cyclic nonapeptide that plays a crucial role in regulating water reabsorption in the kidneys, thereby controlling the body's water balance and blood pressure.[4][5] **Lysipressin acetate** is the acetate salt of this potent vasopressor, making it suitable for use in biological research.[1][6] It exerts its effects by binding to vasopressin receptors (V1a, V1b, and V2), which are G-protein coupled receptors.[7][8] Activation of these receptors, particularly the V2 receptor in renal collecting duct cells, stimulates adenylate cyclase, leading to an increase in intracellular cyclic AMP (cAMP) and subsequent physiological responses.[9][10][11]

These application notes provide detailed protocols for the preparation of **Lysipressin acetate** solutions for use in cell culture experiments, ensuring accurate and reproducible results for researchers studying its effects on various cell types.

## Quantitative Data Summary

For ease of use in experimental design, the key quantitative data for **Lysipressin acetate** are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C48H69N13O14S2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[12]</a>
Molecular Weight	1116.27 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[12]</a>
CAS Number	83968-49-4	<a href="#">[1]</a> <a href="#">[6]</a>
Appearance	White to off-white solid	<a href="#">[1]</a>
Purity	≥95%	<a href="#">[13]</a>
Solubility (DMSO)	≥ 100 mg/mL (≥ 89.58 mM)	<a href="#">[1]</a> <a href="#">[11]</a> <a href="#">[14]</a>
Solubility (Water)	0.9 mg/mL	<a href="#">[13]</a>
Powder Storage	-20°C for 1 year or -80°C for 2 years (sealed from moisture)	<a href="#">[1]</a>
Stock Solution Storage	-20°C for 1 month or -80°C for 6 months	<a href="#">[1]</a> <a href="#">[14]</a>

## Experimental Protocols

### Preparation of a 1 mM Lysipressin Acetate Stock Solution

This protocol describes the preparation of a 1 mM stock solution of **Lysipressin acetate**, which can be further diluted to desired working concentrations for cell culture experiments.

Materials:

- **Lysipressin acetate** powder
- Sterile, anhydrous Dimethyl sulfoxide (DMSO)
- Sterile, DNase/RNase-free microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

- Aseptic Technique: Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination.
- Equilibration: Allow the vial of **Lysipressin acetate** powder to equilibrate to room temperature for at least 15-20 minutes before opening to minimize condensation.
- Calculation of Solvent Volume:
  - The molecular weight of **Lysipressin acetate** is 1116.27 g/mol .
  - To prepare a 1 mM (1 mmol/L) solution, you will need 1.11627 mg of **Lysipressin acetate** per 1 mL of solvent.
  - Example: If you have 5 mg of **Lysipressin acetate** powder, the required volume of DMSO would be:  $5 \text{ mg} / 1.11627 \text{ mg/mL} = 4.48 \text{ mL}$  of DMSO.
- Dissolution:
  - Carefully add the calculated volume of sterile, anhydrous DMSO to the vial containing the **Lysipressin acetate** powder.
  - Gently vortex or pipette up and down to ensure complete dissolution. The solution should be clear and colorless.[\[1\]](#)
- Aliquoting and Storage:
  - Aliquot the 1 mM stock solution into smaller, single-use volumes (e.g., 10-20  $\mu\text{L}$ ) in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the peptide.[\[14\]](#)
  - Store the aliquots at  $-80^{\circ}\text{C}$  for up to 6 months or at  $-20^{\circ}\text{C}$  for up to 1 month.[\[1\]](#)

## Preparation of Working Solutions for Cell Culture

This protocol outlines the dilution of the 1 mM stock solution to a final working concentration in cell culture medium.

Materials:

- 1 mM **Lysipressin acetate** stock solution (from Protocol 1)
- Pre-warmed, complete cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes or conical tubes
- Calibrated micropipettes and sterile tips

#### Procedure:

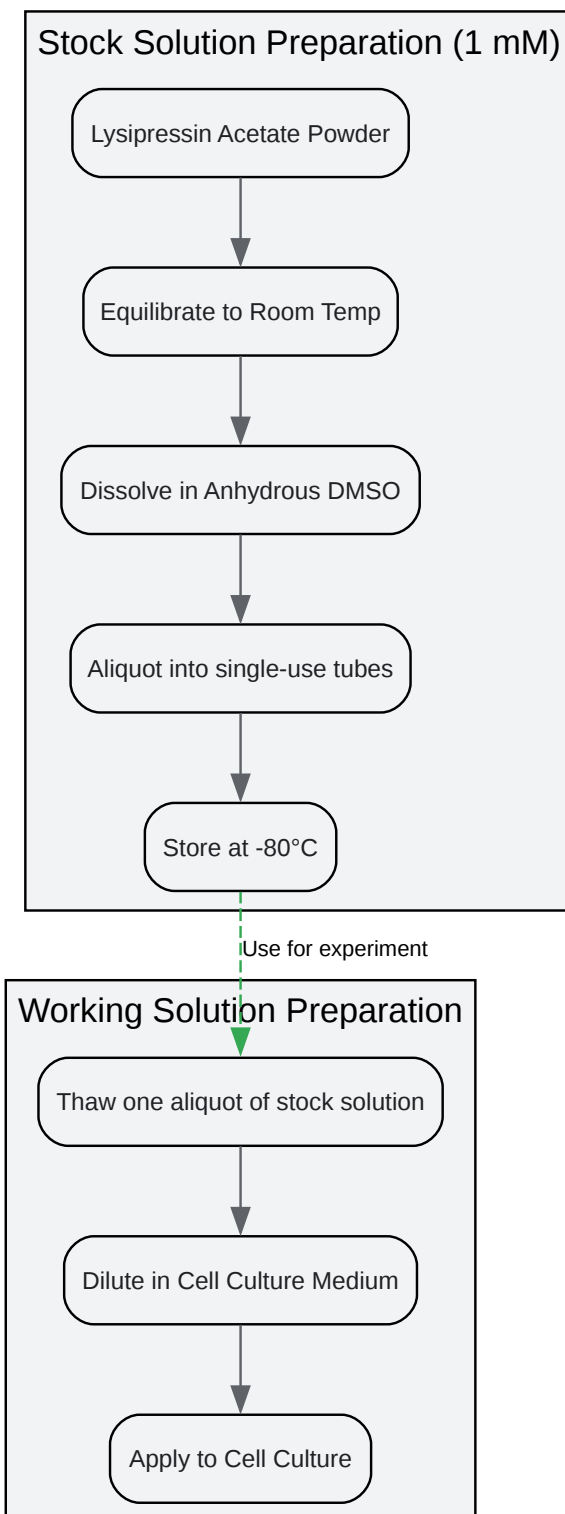
- **Determine Final Concentration:** Decide on the final concentration of **Lysipressin acetate** required for your experiment. Published studies have used concentrations ranging from 1 nM to 1  $\mu$ M for porcine myometrial cells and 50-100 pg/mL (approximately 45-90 pM) for renal epithelial cells.[\[3\]](#)[\[15\]](#)
- **Serial Dilution (Recommended):** It is recommended to perform a serial dilution to achieve a low final concentration accurately.
  - Example for a final concentration of 100 nM:
    - **Intermediate Dilution:** Dilute the 1 mM stock solution 1:100 in sterile cell culture medium to create a 10  $\mu$ M intermediate solution. (e.g., add 2  $\mu$ L of 1 mM stock to 198  $\mu$ L of medium).
    - **Final Dilution:** Dilute the 10  $\mu$ M intermediate solution 1:100 in the final volume of cell culture medium for your experiment. (e.g., add 10  $\mu$ L of 10  $\mu$ M intermediate solution to 1 mL of medium).
- **Direct Dilution (for higher concentrations):**
  - Example for a final concentration of 1  $\mu$ M:
    - Dilute the 1 mM stock solution 1:1000 directly into the final volume of cell culture medium. (e.g., add 1  $\mu$ L of 1 mM stock to 1 mL of medium).
- **Vehicle Control:** Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium as is present in the **Lysipressin acetate**-treated cultures.

- Application to Cells: Mix the working solution gently by swirling and immediately add it to your cell cultures.

## Visualizations

## Experimental Workflow

## Lysipressin Acetate Solution Preparation Workflow

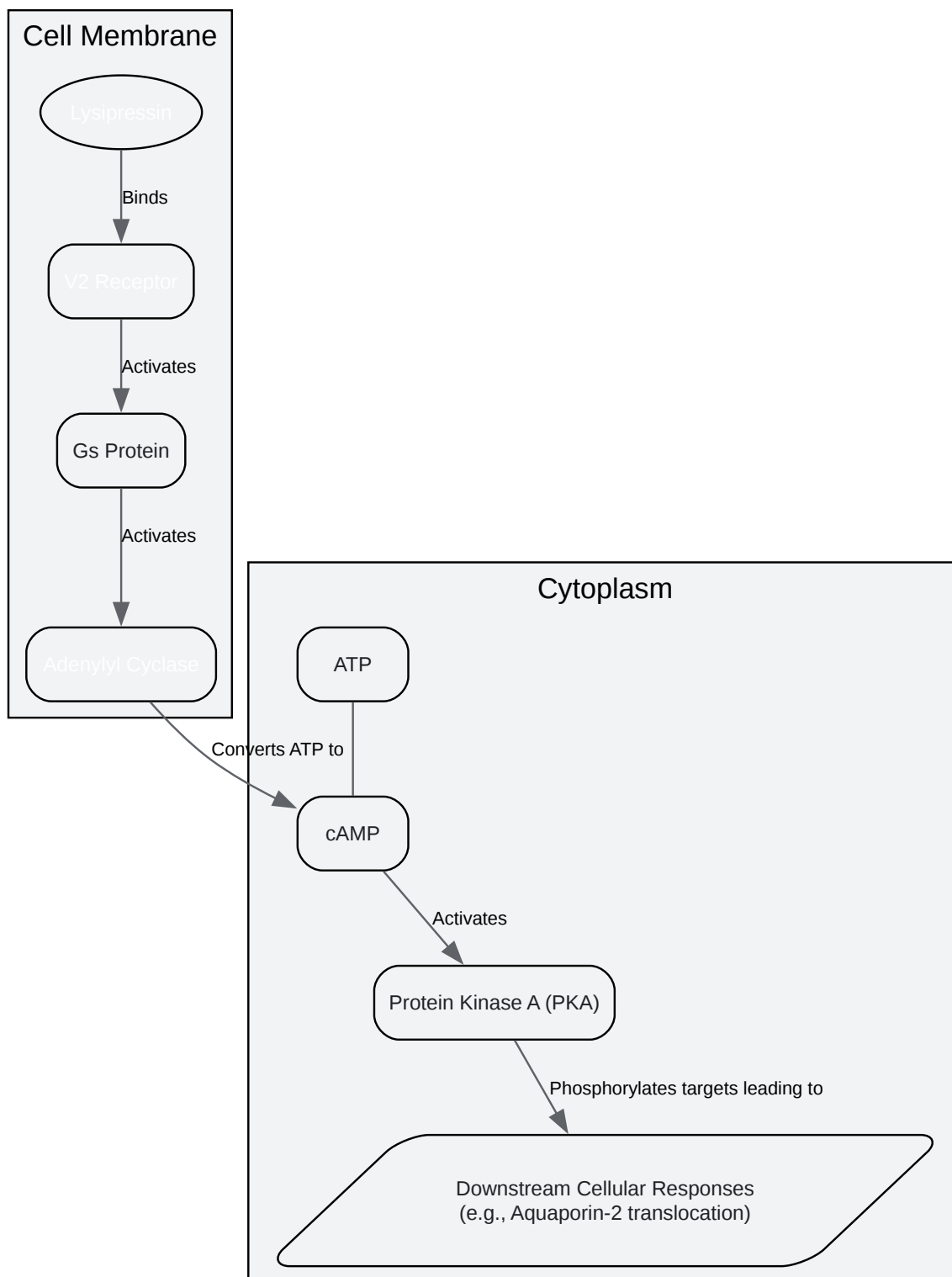


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Caption: Workflow for preparing **Lysipressin acetate** solutions.

# Lysipressin Signaling Pathway (V2 Receptor)

## Lysipressin V2 Receptor Signaling Pathway



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Caption: Simplified Lysipressin signaling via the V2 receptor.

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